

4'-Demethylpodophyllotoxin derivatives synthesis and rationale

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Compound of Interest

Compound Name: 4'-Demethylpodophyllotoxin

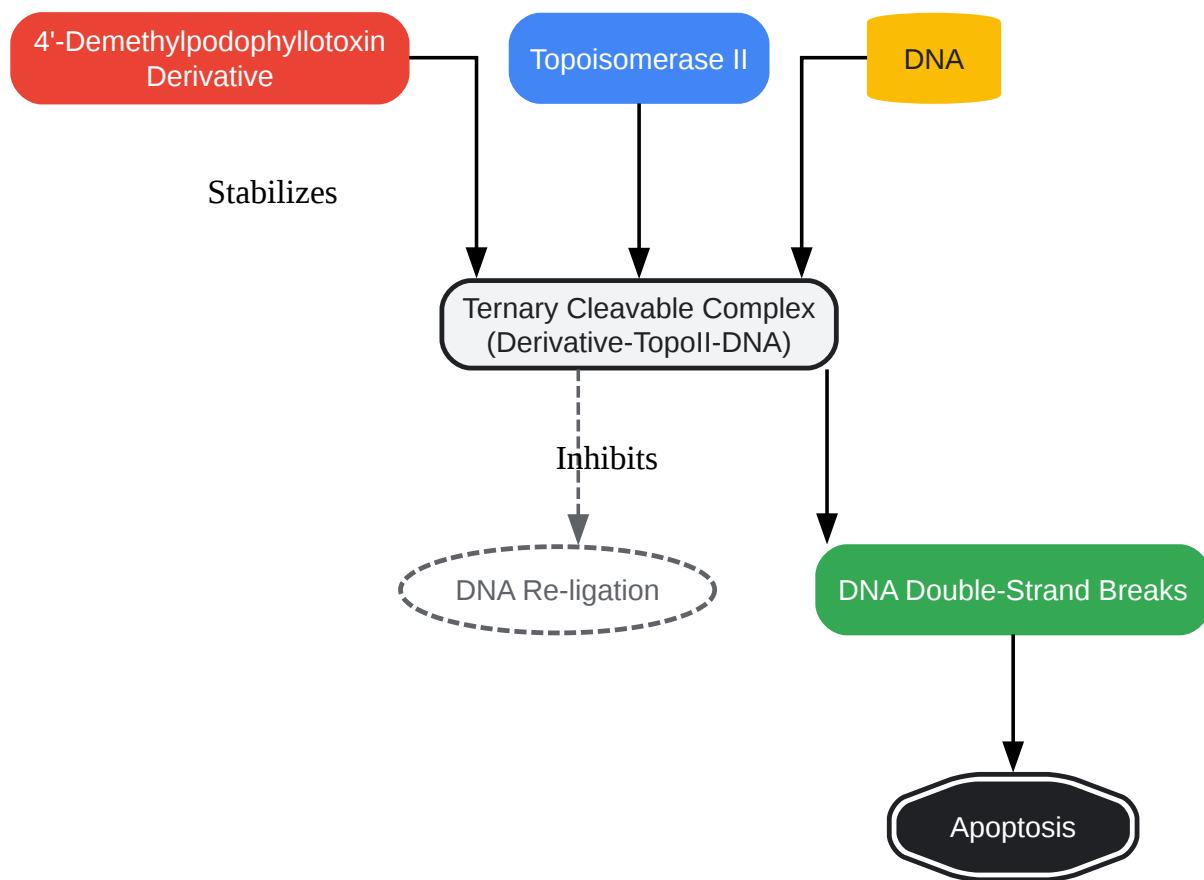
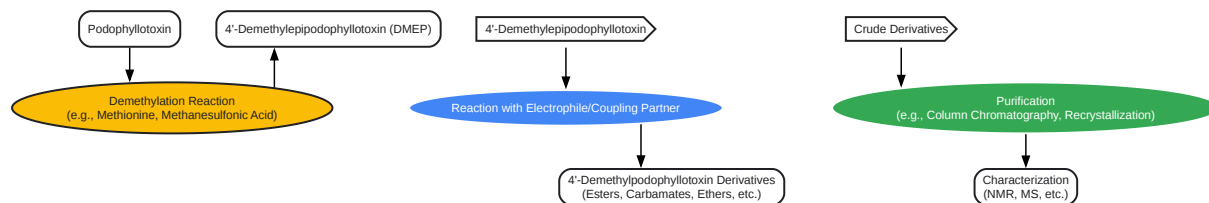
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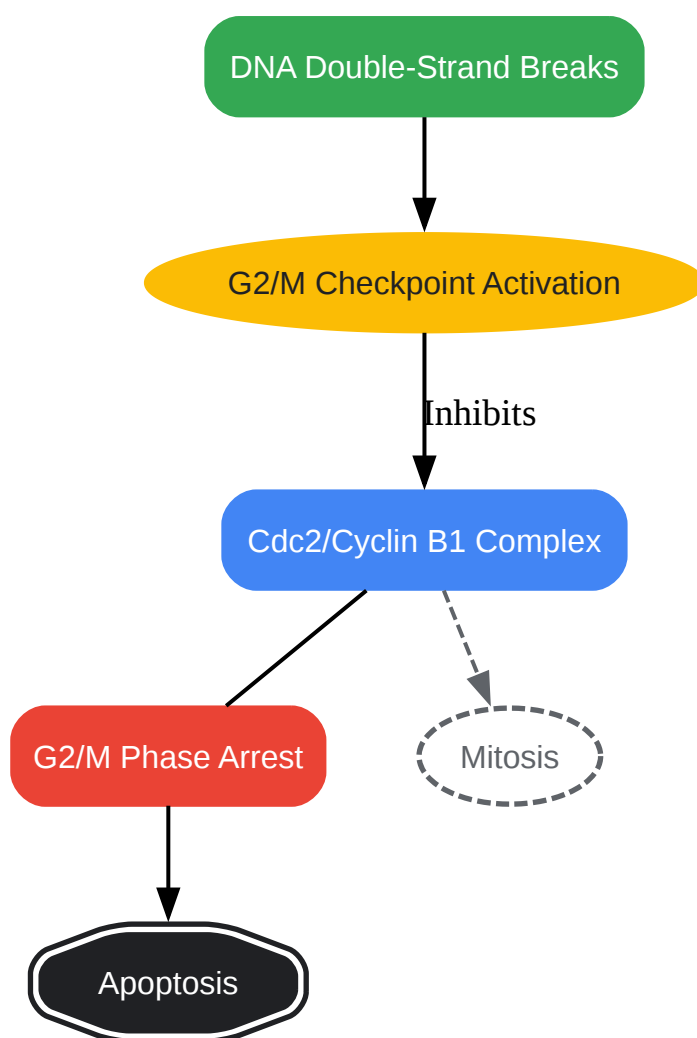
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The C-4 hydroxyl group of 4'-demethylepipodophyllotoxin is the primary site for modification. Below are general and specific protocols for the synthesis of major classes of derivatives.

General Workflow for the Synthesis of 4'-Demethylpodophyllotoxin Derivatives





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com